

Publish Comparison Guide: FTIR Characteristic Peaks of 3-Chloroquinoxaline-2-carboxamide

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Compound of Interest

Compound Name: 3-Chloroquinoxaline-2-carboxamide

CAS No.: 40254-88-4

Cat. No.: B1297492

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Executive Summary: The Fingerprint of Potency

3-Chloroquinoxaline-2-carboxamide represents a critical scaffold in medicinal chemistry, serving as a precursor for bioactive agents with antitumor, antimicrobial, and antitubercular properties. Its structural integrity—defined by the fusion of a pyrazine ring with a benzene ring, a reactive chlorine at the C3 position, and a carboxamide group at C2—is paramount for downstream efficacy.

This guide provides a definitive FTIR (Fourier Transform Infrared Spectroscopy) characterization framework. Unlike generic spectral lists, this document focuses on causality and differentiation, enabling researchers to distinguish this specific pharmacophore from its precursors (carboxylic acids) and structural analogs (non-chlorinated variants).

Strategic Characterization: The Spectral Landscape

To validate the synthesis of **3-Chloroquinoxaline-2-carboxamide**, one must look beyond simple peak matching. The spectrum is a superposition of three distinct chemical environments: the Heteroaromatic Core, the Amide Functionality, and the Halogen Substituent.

A. The High-Frequency Region (3500 – 2800 cm^{-1})

- N-H Stretching (Amide):
 - Primary Amide Doublet: Expect two distinct bands (asymmetric and symmetric stretching) in the 3400–3150 cm^{-1} range.
 - Differentiation: Unlike the broad, chaotic O-H stretch of the precursor acid (which spans 2500–3300 cm^{-1}), these bands are sharper, confirming the conversion of -COOH to -CONH₂.
- Aromatic C-H Stretching:
 - Weak but diagnostic bands appearing just above 3000 cm^{-1} (typically 3030–3060 cm^{-1}). These confirm the integrity of the benzenoid ring system.

B. The Functional Group Region (1750 – 1500 cm^{-1})

This is the "Command Center" of the spectrum where the success of the reaction is confirmed.

- Amide I Band (C=O Stretch):
 - Position: 1680 – 1695 cm^{-1} (Strong).
 - Insight: The electron-withdrawing nature of the adjacent chlorine atom and the heteroaromatic ring may shift this frequency slightly higher than aliphatic amides. A sharp peak here is the primary indicator of the carboxamide group.
- Amide II Band (N-H Bending):
 - Position: 1580 – 1610 cm^{-1} (Medium/Strong).
 - Causality: Often overlaps with the aromatic ring vibrations. It represents the coupling of N-H bending and C-N stretching.
- Quinoxaline Ring Vibrations (C=N / C=C):
 - Position: 1550 – 1580 cm^{-1} .

- Validation: These skeletal vibrations confirm the quinoxaline core remains intact during synthesis.

C. The Fingerprint & Halogen Region (1500 – 600 cm⁻¹)

- C-Cl Stretching (The Differentiator):
 - Position: 1040 – 1080 cm⁻¹ (In-plane) and 740 – 780 cm⁻¹ (Out-of-plane/Coupled).
 - Critical Check: The presence of a distinct band in the 1040–1080 cm⁻¹ region distinguishes this compound from its non-chlorinated analog (Quinoxaline-2-carboxamide).
- Ortho-Disubstituted Benzene Ring:
 - Position: 740 – 760 cm⁻¹ (Strong).
 - Meaning: Represents the out-of-plane C-H bending of the four adjacent protons on the benzene ring component of the quinoxaline.

Comparative Analysis: Product vs. Alternatives

The following table contrasts the target molecule with its direct precursor and a common structural analog to facilitate rapid identification.

Feature	Target: 3-Chloroquinoxaline-2-carboxamide	Precursor: 3-Chloroquinoxaline-2-carboxylic acid	Analog: Quinoxaline-2-carboxamide
Primary Identifier	Dual N-H (3400-3150) + C-Cl (1050)	Broad O-H (3300-2500)	Dual N-H (3400-3150) + No C-Cl
Carbonyl (C=O)	~1685 cm^{-1} (Amide I)	~1710-1730 cm^{-1} (Acid C=O)	~1680 cm^{-1} (Amide I)
N-H / O-H Region	Sharp Doublet (Amide)	Broad "Hairy" Band (Acid dimer)	Sharp Doublet (Amide)
C-Cl Stretch	Present (~1040-1080 cm^{-1})	Present (~1040-1080 cm^{-1})	Absent
C-O Stretch	N/A	~1210-1320 cm^{-1} (Strong)	N/A

Mechanistic Insight

- **Acid to Amide Conversion:** The disappearance of the broad O-H stretch (2500-3300 cm^{-1}) and the shift of the carbonyl peak from ~1720 cm^{-1} (acid) to ~1685 cm^{-1} (amide) is the definitive proof of successful amidation.
- **Chlorine Verification:** If the band at ~1050 cm^{-1} is missing, you have likely synthesized the de-chlorinated byproduct or the starting material was impure.

Experimental Protocol: Synthesis & Characterization Workflow

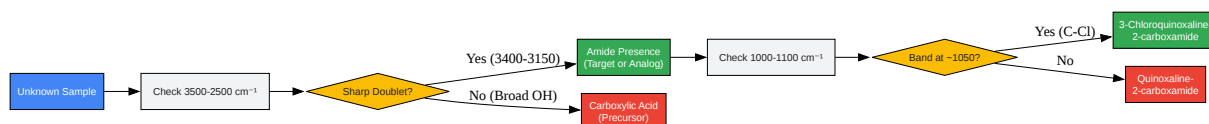
To ensure high-fidelity spectral data, the sample preparation must maximize signal-to-noise ratio and minimize moisture interference (which distorts the Amide/OH region).

Step-by-Step Workflow

- **Synthesis & Isolation:**
 - React 3-chloroquinoxaline-2-carboxylic acid ethyl ester with ammonia (or amine source).

- Precipitate the product using cold ethanol/water.
- Critical Step: Vacuum dry at 50°C for >4 hours to remove water. Residual water creates a broad peak at 3400 cm^{-1} that masks the Amide N-H doublet.
- Sample Preparation (KBr Pellet Method):
 - Why KBr? Provides better resolution for sharp aromatic bands compared to ATR for solid powders.
 - Mix 1 mg of dry sample with 100 mg of spectroscopic grade KBr.
 - Grind to a fine powder (particle size < 2 μm) to avoid scattering (Christiansen effect).
 - Press into a transparent pellet under vacuum (10 tons pressure).
- Data Acquisition:
 - Range: 4000 – 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Scans: Minimum 32 scans to average out noise.

Visualization of Logic Flow



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Caption: Logical decision tree for identifying **3-Chloroquinoxaline-2-carboxamide** using FTIR spectral zones.

Troubleshooting & Validation

Problem: Broad peak at 3400 cm^{-1} obscuring the N-H doublet.

- Cause: Hygroscopic KBr or wet sample.
- Fix: Dry KBr at 110°C overnight; dry sample in a vacuum desiccator.

Problem: Split Carbonyl Peak (1690 cm^{-1} and 1720 cm^{-1}).

- Cause: Incomplete reaction. The 1720 cm^{-1} shoulder indicates residual ester or acid starting material.
- Fix: Recrystallize from Ethanol/DMF to remove unreacted precursors.

References

- Synthesis and Characterization of Quinoxaline Derivatives
 - Source: Scholars Research Library
 - Context: Provides general IR assignments for quinoxaline-2-carboxamide derivatives (NH at $3466/3425\text{ cm}^{-1}$, C=N at 1685 cm^{-1})
- IR Spectrum of 2-Chloroquinoline-3-carbaldehyde (Structural Analog)
 - Source: ChemicalBook / Thermo Scientific
 - Context: Validates the C-Cl and heteroaromatic ring vibrations (C=O at 1685 cm^{-1} , C-Cl/Ring at 1553 cm^{-1})
- Vibrational Spectra of 2-Chloro-3-methylquinoxaline
 - Source: ResearchG
 - Context: Confirms the vibrational modes of the chlorinated quinoxaline core (C-H aromatic $\sim 3054\text{ cm}^{-1}$, Ring C=C/C=N $\sim 1553\text{ cm}^{-1}$).[\[1\]](#)
- FTIR Functional Group Database
 - Source: InstaNANO / UCLA Chemistry

- Context: Standard reference for C-Cl ($1000\text{-}1100\text{ cm}^{-1}$) and Amide I/II band assignments.

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Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
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